

Forsythide Dimethyl Ester: Application Notes and Protocols for Signaling Pathway Research

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Compound of Interest

Compound Name: Forsythide dimethyl ester

Cat. No.: B13424227

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Introduction

Forsythide dimethyl ester and its close analog, Forsythoside B, are phenylethanoid glycosides isolated from the fruits and leaves of *Forsythia suspensa*. These compounds have garnered significant interest within the scientific community due to their potent anti-inflammatory, antioxidant, and neuroprotective properties. Emerging research indicates that the biological activities of these molecules are intrinsically linked to their ability to modulate key cellular signaling pathways, including the Nuclear Factor-kappa B (NF- κ B) and NLRP3 inflammasome pathways. These pathways are critical regulators of inflammation, immune responses, and apoptosis, and their dysregulation is implicated in a wide range of pathologies, from neurodegenerative diseases to cancer.

This document provides detailed application notes and experimental protocols for utilizing **Forsythide dimethyl ester** and Forsythoside B as chemical probes to investigate these signaling cascades. The information herein is intended to guide researchers in designing and executing experiments to elucidate the molecular mechanisms of these compounds and to explore their therapeutic potential.

Quantitative Data Summary

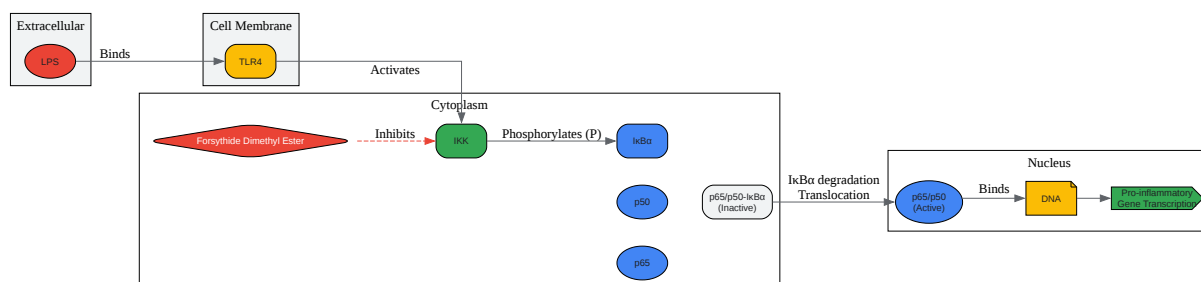
The following table summarizes the quantitative data on the biological activities of Forsythoside B, which can serve as a reference for designing experiments with **Forsythide dimethyl ester**.

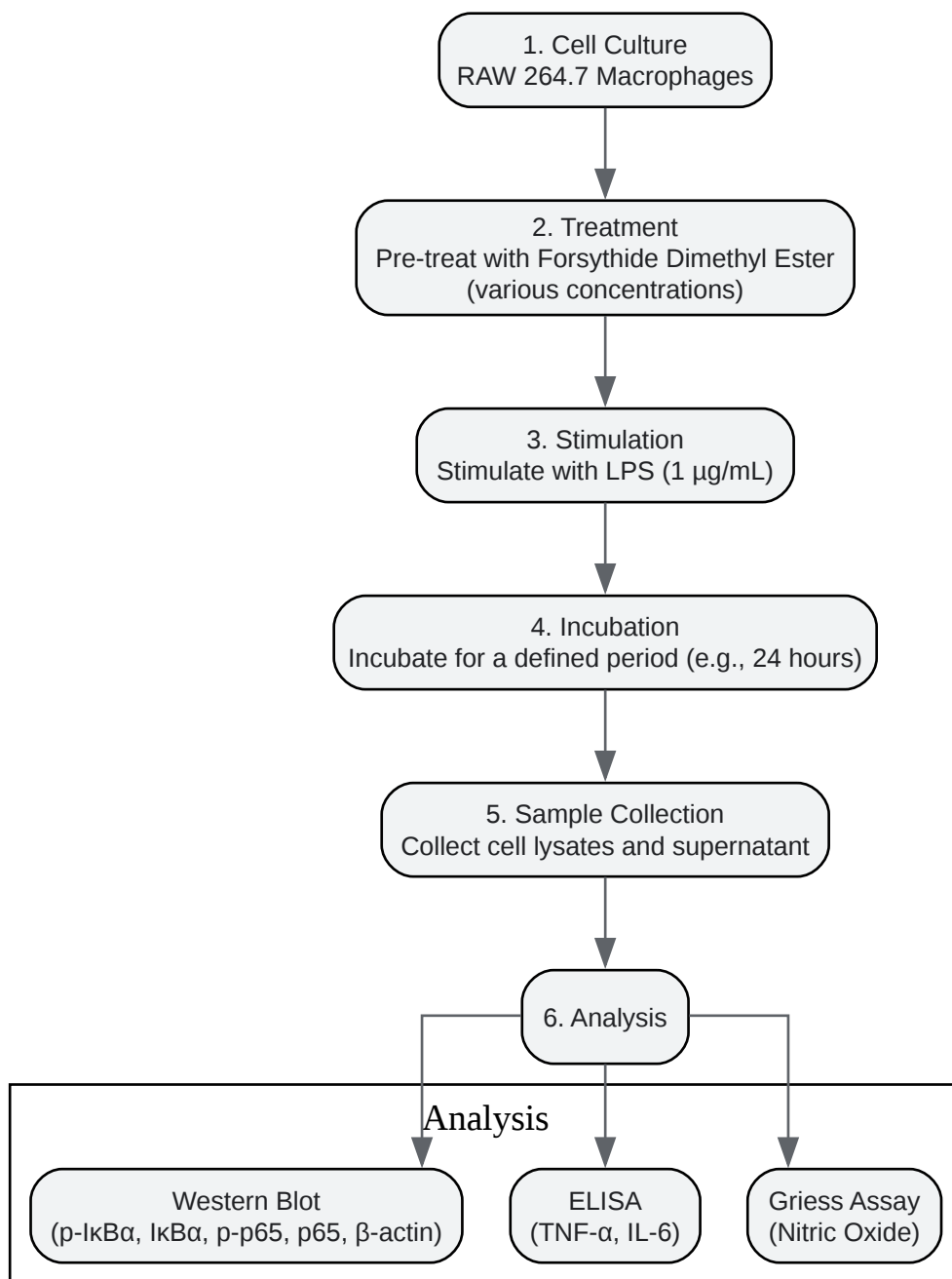
Compound	Assay	Cell Line/Model	IC50 / Effective Concentration	Reference
Forsythoside B	DPPH radical scavenging	12.5 ± 1.9 µM	[1]	
Forsythoside B	ABTS radical scavenging	6.47 µg/mL	[1]	
Forsythoside B	Inhibition of TNF-α, IL-6, and HMGB1 release	LPS-stimulated RAW 264.7 macrophages	Concentration-dependent downregulation	[2]
Forsythoside B	Reduction of Aβ deposition and tau phosphorylation	APP/PS1 mice	10 mg/kg and 40 mg/kg	[1][3]
Forsythoside B	Inhibition of NLRP3, Caspase-1, and IL-1β expression	MCAO/R rats	Pretreatment significantly inhibited expression	[4]

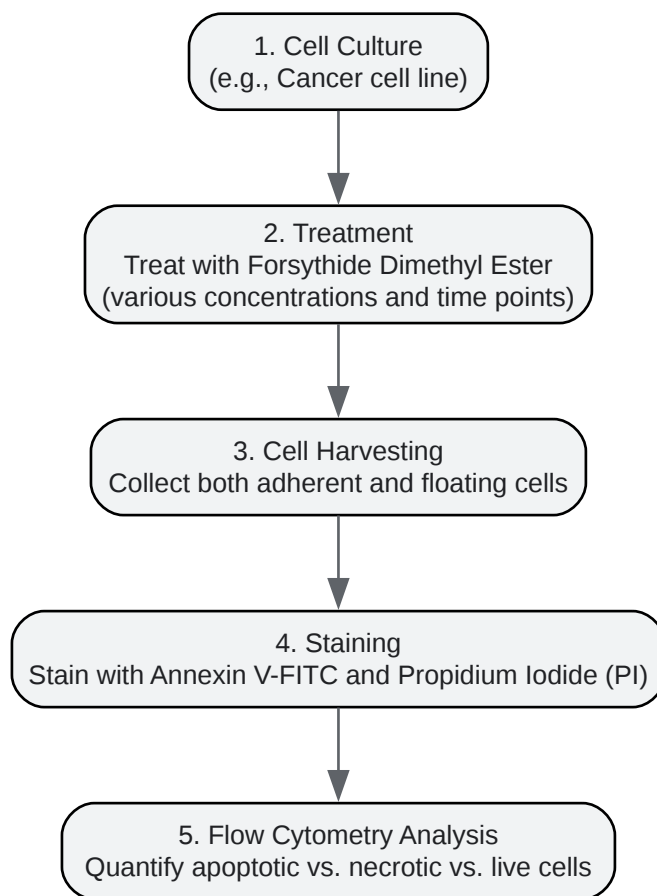
Signaling Pathways and Experimental Workflows

NF-κB Signaling Pathway

Forsythoside B has been shown to inhibit the NF-κB signaling pathway, a central mediator of inflammatory responses. The pathway is typically activated by stimuli such as lipopolysaccharide (LPS) or tumor necrosis factor-alpha (TNF-α), leading to the phosphorylation and degradation of IκBα. This allows the p65/p50 NF-κB dimer to translocate to the nucleus and initiate the transcription of pro-inflammatory genes. Forsythoside B can inhibit the phosphorylation of IκBα and the nuclear translocation of p65.







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References

- 1. Forsythoside B attenuates memory impairment and neuroinflammation via inhibition on NF- κ B signaling in Alzheimer's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Forsythoside B protects against experimental sepsis by modulating inflammatory factors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Forsythoside B alleviates cerebral ischemia-reperfusion injury via inhibiting NLRP3 inflammasome mediated by SIRT1 activation - PMC [pmc.ncbi.nlm.nih.gov]

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